

Literature review of 4-(Ethylamino)benzoic acid studies

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Compound of Interest

Compound Name: 4-(Ethylamino)benzoic acid

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An In-Depth Technical Guide to **4-(Ethylamino)benzoic Acid**: Synthesis, Characterization, and Applications

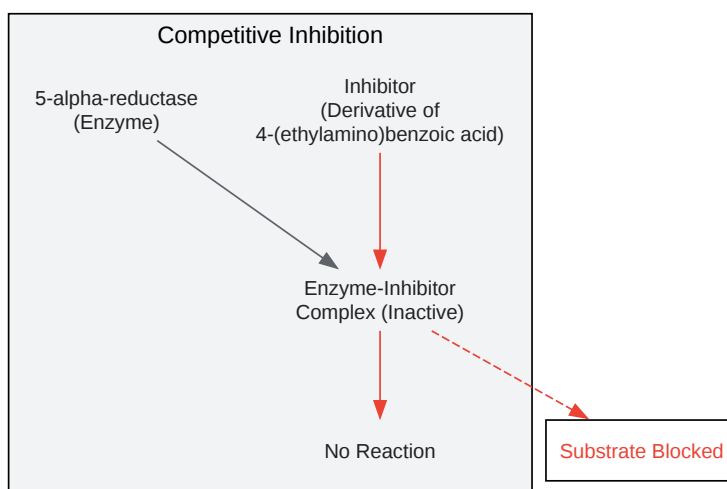
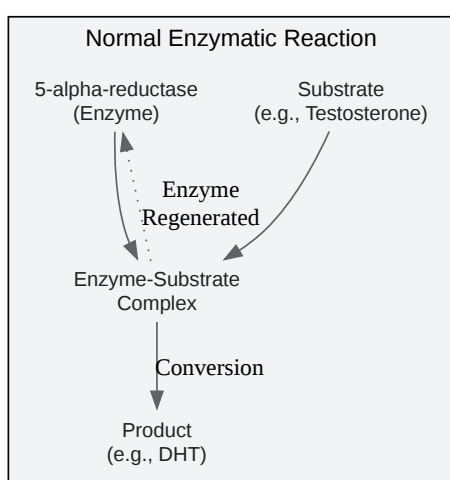
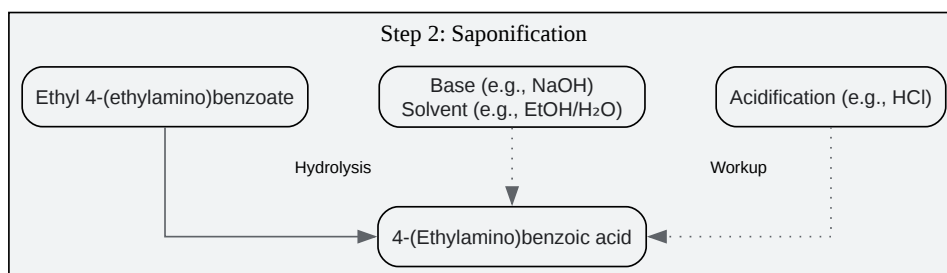
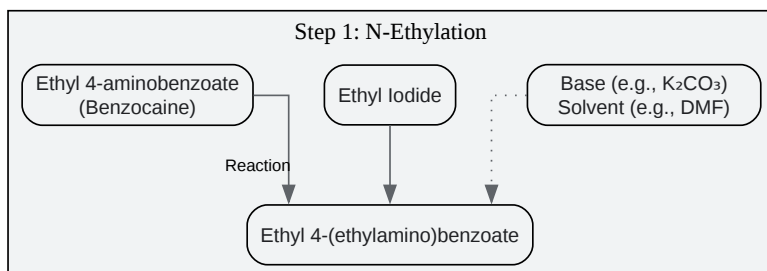
Introduction

4-(Ethylamino)benzoic acid, with the chemical formula $C_9H_{11}NO_2$, is a substituted aromatic carboxylic acid.[1] It belongs to the class of aminobenzoic acids, which are characterized by a benzene ring substituted with both an amino group and a carboxyl group. This molecule serves as a crucial intermediate and building block in the synthesis of more complex organic compounds, finding utility in pharmaceuticals, polymer science, and dye manufacturing. Its structure, featuring a secondary amine and a carboxylic acid on a benzene ring, provides multiple reactive sites for chemical modification, making it a versatile precursor for creating diverse molecular architectures with a wide range of functional properties.

Synthesis and Purification

The synthesis of **4-(Ethylamino)benzoic acid** is typically achieved through the hydrolysis of its corresponding ester, ethyl 4-(ethylamino)benzoate. This two-step approach involves the initial synthesis of the ester followed by a saponification reaction to yield the final carboxylic acid. This method is often preferred due to the higher reactivity of the ester in the initial N-alkylation step and the straightforward nature of the final hydrolysis.

Synthetic Workflow Diagram



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Sources

- 1. 4-(Ethylamino)benzoic acid | C₉H₁₁NO₂ | CID 2775249 - PubChem [pubchem.ncbi.nlm.nih.gov]
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